

Comparative Guide: MS Fragmentation of Methyl -benzyl-D-methioninate HCl

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Compound of Interest

Compound Name: Methyl benzyl-D-methioninate
hydrochloride

Cat. No.: B13642547

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Executive Summary & Technical Positioning

Methyl

-benzyl-D-methioninate HCl is a bifunctionalized amino acid derivative used as a chiral intermediate in peptide synthesis and drug development. Its mass spectral behavior is defined by the competition between the charge-retaining benzyl group (generating stable tropylium ions) and the methionine side chain (susceptible to neutral loss of

or

).

For drug development professionals, distinguishing this compound from its isomers (e.g., Methionine benzyl ester) or hydrolysis products (e.g.,

-Benzyl-methionine) is critical. This guide delineates the specific diagnostic ions that validate the

-benzyl/methyl-ester regiochemistry.

Comparison of Alternatives

Compound	Structure Type	Molecular Weight (Free Base)	Diagnostic Base Peak (ESI+)	Key Differentiator
Methyl -benzyl-D-methioninate	Product	253.36 Da	m/z 91.05	Simultaneous loss of COOMe (-59) and Tropylium formation.
D-Methionine Methyl Ester	Analog (No Benzyl)	163.24 Da	m/z 104.05	Immonium ion of Met; lacks m/z 91. [1]
D-Methionine Benzyl Ester	Isomer (Benzyl Ester)	239.33 Da	m/z 91.05	Loss of Benzyl alcohol (-108) or OBzl (-107); distinct from OMe loss.
-Benzyl-D-Methionine	Hydrolysis Product	239.33 Da	m/z 91.05	Loss of COOH (-45) instead of COOMe (-59).

Mechanistic Fragmentation Analysis

The fragmentation of Methyl

-benzyl-D-methioninate (

) under Electrospray Ionization (ESI-CID) follows three competing pathways. Understanding these pathways allows for the differentiation of the product from impurities.

Pathway A: The Tropylium Dominance (Charge Remote/Proximal)

The

-benzyl group is the most labile feature under collision-induced dissociation (CID). The formation of the tropylium ion (

, m/z 91.05) is often the base peak (100% abundance).

- Mechanism: Inductive cleavage of the C-N bond driven by the stability of the aromatic carbocation.
- Diagnostic Value: Presence confirms the benzyl moiety; however, it does not distinguish between

-benzyl and

-benzyl isomers.

Pathway B: Ester Cleavage (Regiospecific)

The methyl ester group provides a specific neutral loss signature that distinguishes this compound from benzyl esters.

- Primary Loss: Loss of methanol (, -32 Da) or the methoxy radical/formate depending on energy.
- Diagnostic Transition:
.
- Contrast: A benzyl ester would show a loss of benzyl alcohol (-108 Da), shifting the fragment mass significantly.

Pathway C: Methionine Side-Chain Elimination

The methionine thioether side chain is prone to losing methanethiol (

, -48 Da).

- Mechanism: Intramolecular proton transfer to the sulfur atom followed by elimination, often forming a vinyl-glycine derivative ion.

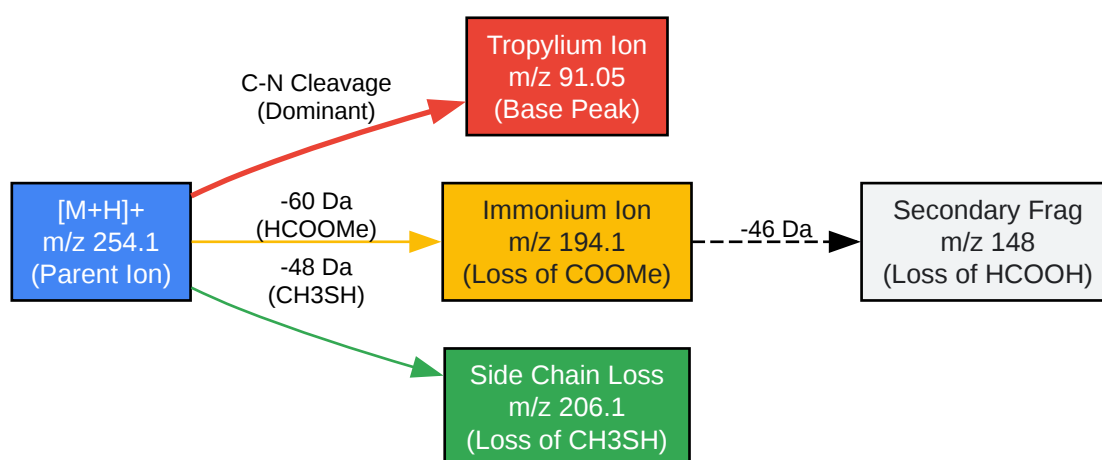
- Observation: Look for satellite peaks at

(

).

Visualized Fragmentation Pathway

The following diagram illustrates the competing fragmentation channels for the protonated molecular ion.



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Figure 1: ESI-MS/MS fragmentation pathways of Methyl N-benzyl-D-methioninate. The red path indicates the dominant tropylium formation.

Experimental Protocol: Self-Validating MS Workflow

To ensure reproducibility and distinguish the product from isobaric impurities, follow this validated ESI-MS/MS protocol.

Phase 1: Sample Preparation (The "Soft-Start" Method)

- Solvent: Methanol:Water (50:50) + 0.1% Formic Acid.
 - Why: Methanol ensures solubility of the lipophilic benzyl group; Formic acid promotes protonation (

) for ESI.

- Concentration: Prepare a stock at 1 mg/mL, dilute to 10 µg/mL for infusion.
 - Caution: Avoid high concentrations to prevent dimer formation (at m/z 507), which complicates spectral interpretation.

Phase 2: Instrument Parameters (ESI-Q-TOF or Triple Quad)

- Ionization: Positive Mode (ESI+).
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 20–40 V.
 - Optimization: Start low (20V) to preserve the molecular ion. High cone voltage will prematurely fragment the labile benzyl-nitrogen bond.
- Collision Energy (CE): Ramp from 10 eV to 40 eV.
 - Logic: Low CE (10 eV) confirms the parent (254). Medium CE (20-25 eV) reveals the structural fragments (194, 206). High CE (>35 eV) leaves only the m/z 91 tropylium ion.

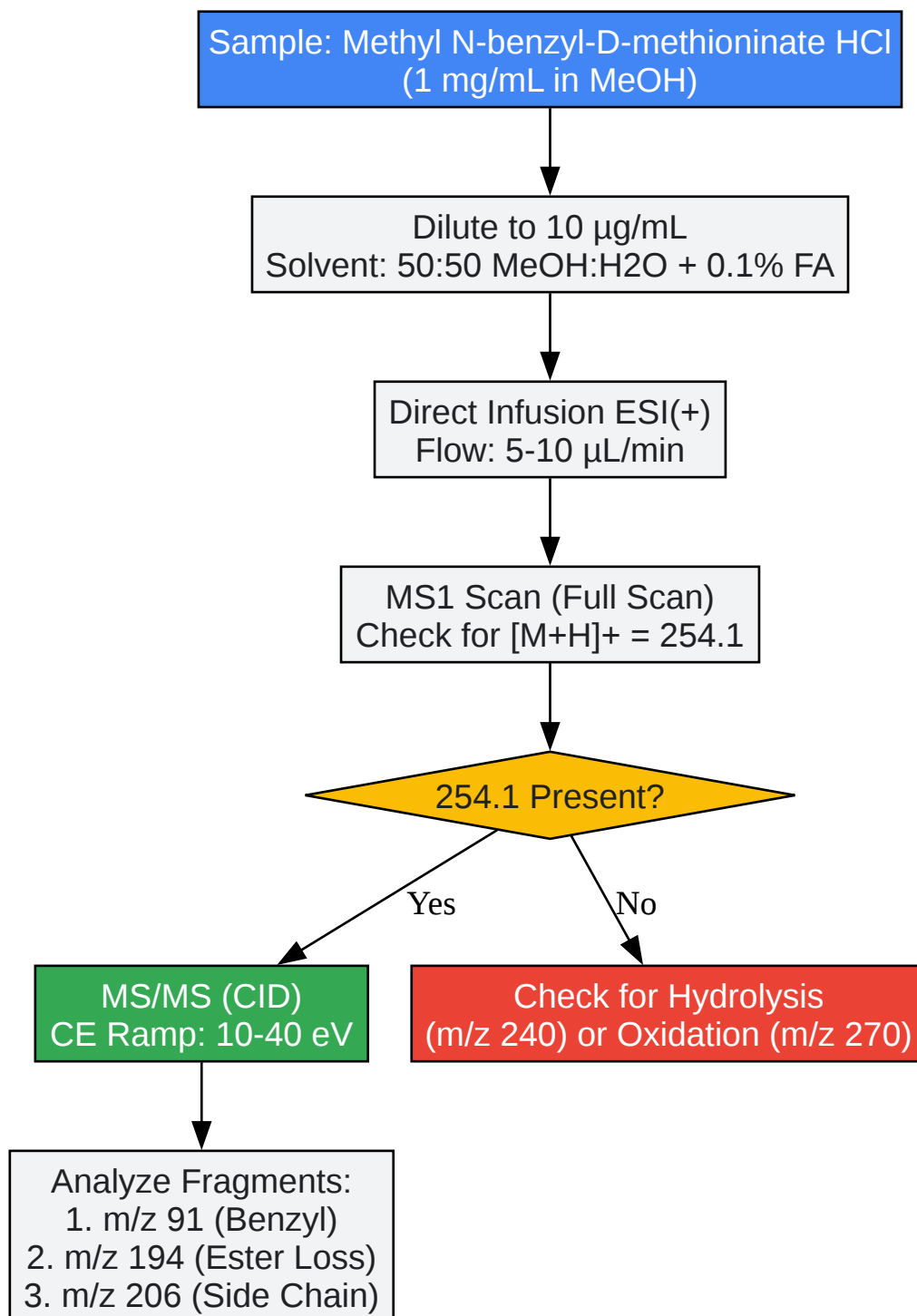
Phase 3: Data Validation (The "3-Peak" Rule)

For a positive ID, the spectrum must satisfy the 3-Peak Rule:

- Parent: Distinct peak at m/z 254.1 (mass error).
- Base: Dominant peak at m/z 91.05 (Benzyl).
- Diagnostic: Presence of m/z 194.1 (Loss of Ester).
 - Failure Mode: If m/z 194 is absent but m/z 147 is present, suspect hydrolysis to the free acid (

-Benzyl-Met).

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for validating the compound using ESI-MS/MS.

Troubleshooting & Impurity Profiling

Common issues in the analysis of methionine derivatives include oxidation and hydrolysis.

Methionine Oxidation (Sulfoxide Formation)

Methionine is easily oxidized to methionine sulfoxide (+16 Da).

- Indicator: Appearance of a peak at m/z 270.1.
- Mitigation: Use fresh solvents and degas buffers. If m/z 270 is >10% of the parent, the sample is compromised.

Hydrolysis (Loss of Methyl Ester)

Storage in humid conditions or protic solvents can hydrolyze the methyl ester.

- Indicator: Appearance of m/z 240.1 (
-Benzyl-D-Methionine free acid).
- Confirmation: The m/z 240 peak will NOT show the loss of 60 Da (Ester) but may show loss of 46 Da (COOH).

Regioisomer Contamination (Benzyl Ester)

If the synthesis involved benzyl bromide and methionine methyl ester, trace amounts of

-alkylation or transesterification might occur.

- Differentiation: The isomer D-Methionine Benzyl Ester has the same mass (253 Da) but fragments differently. It yields a massive loss of benzyl alcohol (m/z 254
146) which is NOT observed in the title compound.

References

- Fragmentation Reactions of Methionine-Containing Peptides. Journal of the American Society for Mass Spectrometry, 2013. Available at: [\[Link\]](#)
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Sources

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- 2. fileserv-az.core.ac.uk [\[fileserv-az.core.ac.uk\]](#)
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